

An In-depth Technical Guide to **alpha-(2-Bromophenyl)benzylamine**

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Compound of Interest

Compound Name:	<i>alpha-(2-Bromophenyl)benzylamine</i>
Cat. No.:	B1284756

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Introduction

alpha-(2-Bromophenyl)benzylamine is a halogenated benzylamine derivative of interest in synthetic and medicinal chemistry. Its structure, featuring a bromine atom on one of the phenyl rings, presents a reactive site for further functionalization, making it a valuable intermediate in the synthesis of more complex molecules.^[1] This guide provides a comprehensive overview of its chemical properties, a plausible synthetic approach, and a summary of what is currently known about its biological potential.

Chemical and Physical Properties

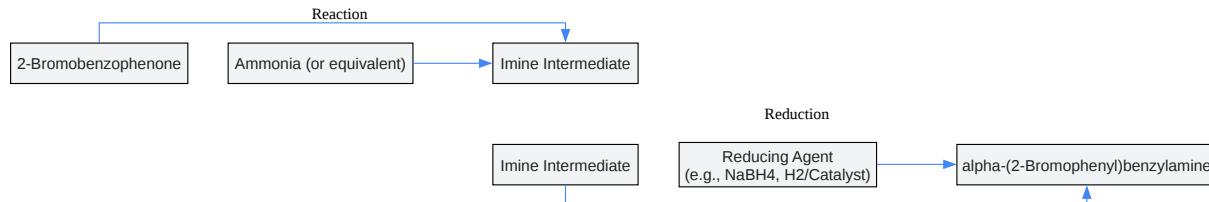
A summary of the key chemical and physical properties of **alpha-(2-Bromophenyl)benzylamine** is provided below. It is important to note that while basic identifiers are readily available from commercial suppliers, detailed experimental data on its physical properties are not widely published.

Property	Value	Source(s)
IUPAC Name	(2-bromophenyl) (phenyl)methanamine	[2]
CAS Number	55095-15-3	[2] [3]
Molecular Formula	C ₁₃ H ₁₂ BrN	[2] [3]
Molecular Weight	262.15 g/mol	[3]
Physical Form	Solid or viscous liquid	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Storage Conditions	Keep in dark place, inert atmosphere, 2-8°C	[2]

Synthesis

A specific, detailed experimental protocol for the synthesis of **alpha-(2-Bromophenyl)benzylamine** is not readily available in the public domain. However, a highly plausible and common method for the synthesis of such diarylmethylamines is the reductive amination of the corresponding ketone.[\[4\]](#)[\[5\]](#) In this case, the precursor would be 2-bromobenzophenone.

The general two-step process involves the formation of an imine intermediate from the reaction of 2-bromobenzophenone with an amine source (such as ammonia), followed by the reduction of the imine to the desired amine.



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A conceptual workflow for the synthesis of **alpha-(2-Bromophenyl)benzylamine** via reductive amination.

Experimental Protocols

While a specific protocol for **alpha-(2-Bromophenyl)benzylamine** is not available, a general procedure for reductive amination is as follows. Note: This is a generalized protocol and would require optimization for the specific substrates.

- **Imine Formation:** The ketone (2-bromobenzophenone) and the amine source (e.g., ammonia or an ammonium salt) are dissolved in a suitable solvent (e.g., methanol, ethanol, or a non-polar solvent with a dehydrating agent). The reaction may be heated to facilitate imine formation.
- **Reduction:** After the formation of the imine, a reducing agent is added. Common reducing agents for this transformation include sodium borohydride (NaBH_4), sodium cyanoborohydride (NaBH_3CN), or catalytic hydrogenation (H_2 over a metal catalyst like palladium or nickel).[4][5]
- **Work-up and Purification:** The reaction is quenched, and the product is extracted into an organic solvent. The organic layer is then washed, dried, and the solvent is removed. The crude product is then purified, typically by column chromatography or recrystallization.

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **alpha-(2-Bromophenyl)benzylamine** are not available in the public scientific literature or common databases. While some commercial suppliers indicate the availability of such data upon request, it is not openly published.[\[6\]](#)

Biological Activity and Reactivity

There is currently no specific information available in the public domain regarding the biological activity, mechanism of action, or involvement in any signaling pathways of **alpha-(2-Bromophenyl)benzylamine**.

However, the class of halogenated benzylamines is recognized for its utility as intermediates in the development of pharmaceuticals and agrochemicals.[\[1\]](#) The presence of the bromine atom provides a handle for various cross-coupling reactions, allowing for the synthesis of a diverse range of more complex molecules.[\[1\]](#) For instance, a structurally related compound, N-(2-bromophenyl)-2-(4,6-dimethoxypyrimidin-2-yloxy)benzylamine, has been identified as a potent herbicide.[\[1\]](#) This suggests that derivatives of **alpha-(2-Bromophenyl)benzylamine** could be explored for various biological activities.

Safety Information

Based on information from chemical suppliers, **alpha-(2-Bromophenyl)benzylamine** is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard precautionary measures, including the use of personal protective equipment (gloves, safety glasses, lab coat) and working in a well-ventilated area, are recommended when handling this compound.

Conclusion

alpha-(2-Bromophenyl)benzylamine is a chemical intermediate with potential for further synthetic elaboration. While its basic chemical identifiers are established, there is a notable lack of publicly available data regarding its specific physical properties, detailed experimental protocols for its synthesis, and its biological activity profile. Further research is required to fully characterize this compound and explore its potential applications in drug discovery and other areas of chemical science.

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